

A Technical Guide to Commercial Sources and Purity of 1-Bromoheptane-d7

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Compound of Interest

Compound Name: 1-Bromoheptane-d7

Cat. No.: B15557856

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability and purity of **1-Bromoheptane-d7**, a deuterated internal standard crucial for a variety of applications in scientific research and drug development. This document details commercial sources, typical purity levels, and the analytical methodologies used to assess its quality.

Commercial Availability

1-Bromoheptane-d7 is a specialty chemical primarily used as an internal standard in quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] It is available from several reputable suppliers of stable isotope-labeled compounds. The table below summarizes the key commercial sources for this compound.

Supplier	Product Name	CAS Number	Notes
MedChemExpress	1-Bromoheptane-d7 (n-Heptyl bromide-d7)	1219802-55-7	Offers the compound for research use and provides data sheets and handling instructions. A certificate of analysis is available upon request. [1] [2]
C/D/N Isotopes Inc.	1-Bromoheptane-d7	1219802-55-7	A well-known supplier of a wide range of deuterated compounds.
Clearsynth Labs Limited	1-Bromoheptane--d7	1219802-55-7	Listed as a supplier of this deuterated compound. [3]

Purity Specifications and Data

The purity of **1-Bromoheptane-d7** is characterized by two main parameters: chemical purity and isotopic purity (isotopic enrichment). While specific values are lot-dependent and should be confirmed with a Certificate of Analysis (CoA) from the supplier, this section outlines typical purity levels based on available data for the deuterated compound and its non-deuterated analogue.

Quantitative Purity Data

The following table presents typical purity specifications for **1-Bromoheptane-d7** and its non-deuterated counterpart, 1-Bromoheptane. Data for the deuterated compound is often not publicly available without a specific CoA, while data for the non-deuterated form provides a baseline for expected chemical purity.

Compound	Supplier	Purity Specification	Analytical Method
1-Bromoheptane	Palchem	≥ 98%	Gas Chromatography (GC)[4]
1-Bromoheptane	Sigma-Aldrich	99%	Not specified
1-Bromoheptane-d7	Various	Typically >98% (Chemical)	GC-MS
1-Bromoheptane-d7	Various	Typically >98 atom % D (Isotopic)	NMR

Note: Purity values for **1-Bromoheptane-d7** are typical estimates and must be verified with the supplier's Certificate of Analysis for a specific lot.

Experimental Protocols for Purity Assessment

The determination of chemical and isotopic purity of **1-Bromoheptane-d7** requires specific analytical methodologies. The following sections provide detailed, generalized protocols for these key experiments.

Chemical Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is used to identify and quantify volatile impurities in the **1-Bromoheptane-d7** sample.

Methodology:

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **1-Bromoheptane-d7** in a volatile organic solvent such as dichloromethane or hexane.
 - Vortex the solution to ensure homogeneity.
- GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent GC system or equivalent.
- Mass Spectrometer: Agilent Mass Selective Detector or equivalent.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness), is suitable.
- Injection Volume: 1 μ L.
- Inlet Temperature: 250 $^{\circ}$ C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50 $^{\circ}$ C, hold for 2 minutes.
 - Ramp: Increase to 250 $^{\circ}$ C at a rate of 10 $^{\circ}$ C/min.
 - Final hold: Hold at 250 $^{\circ}$ C for 5 minutes.
- MS Transfer Line Temperature: 280 $^{\circ}$ C.
- Ion Source Temperature: 230 $^{\circ}$ C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 35-300.
- Data Analysis:
 - The chemical purity is determined by calculating the peak area percentage of the main **1-Bromoheptane-d7** peak relative to the total area of all peaks in the chromatogram.
 - Impurities are identified by comparing their mass spectra to a spectral library (e.g., NIST).

Isotopic Purity Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR and/or ^{13}C NMR spectroscopy is used to determine the isotopic enrichment of deuterium in the **1-Bromoheptane-d7** molecule.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **1-Bromoheptane-d7**.
 - Dissolve the sample in 0.6-0.7 mL of a deuterated solvent that does not have signals in the regions of interest (e.g., chloroform-d, CDCl_3).
 - Add a known amount of a suitable internal standard with a distinct, sharp signal (e.g., 1,3,5-trichlorobenzene) for quantitative purposes if required.
 - Transfer the solution to a 5 mm NMR tube.
- NMR Instrumentation and Parameters:
 - Spectrometer: Bruker Avance 400 MHz spectrometer or equivalent.
 - Nucleus: ^1H (or ^{13}C , if necessary).
 - Solvent: CDCl_3 .
 - Temperature: 298 K.
 - Pulse Sequence: A standard single-pulse experiment (zg30).
 - Number of Scans: 16-64 for ^1H NMR to achieve a good signal-to-noise ratio.
 - Relaxation Delay (d1): 5-10 seconds to ensure full relaxation of the protons for accurate integration.
- Data Analysis:
 - Process the NMR spectrum using appropriate software (e.g., MestReNova, TopSpin).

- For ^1H NMR, the isotopic purity is determined by comparing the integral of the residual proton signals in the deuterated positions to the integral of a proton signal in a non-deuterated position or the internal standard.
- The percentage of deuteration can be calculated using the following formula:
 - $\% \text{ Deuteration} = (1 - (\text{Integral of residual protons} / \text{Expected integral for non-deuterated})) * 100$

Synthesis Pathway and Potential Impurities

Understanding the synthesis of **1-Bromoheptane-d7** is crucial for anticipating potential impurities. While specific proprietary synthesis methods may vary between suppliers, a common route for preparing bromoalkanes involves the reaction of the corresponding alcohol with a bromine source.

A plausible synthesis for **1-Bromoheptane-d7** starts from a deuterated heptanol (Heptan-d7-ol). This deuterated alcohol can be reacted with a brominating agent such as hydrobromic acid (HBr) or phosphorus tribromide (PBr_3).

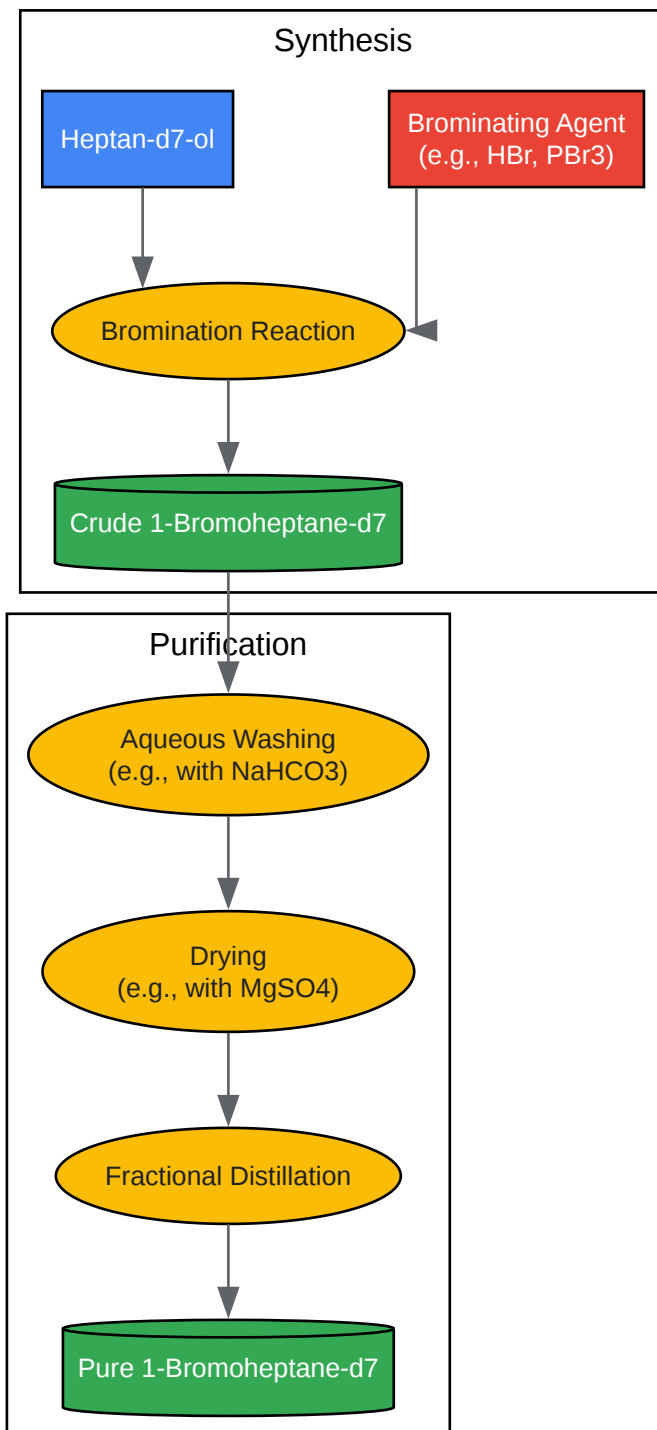
Potential Impurities:

- Unreacted Starting Material: Residual Heptan-d7-ol.
- Byproducts of the Bromination Reaction: Di-n-heptyl-d14 ether (from a side reaction of the alcohol).
- Isotopically Incomplete Species: 1-Bromoheptane with fewer than seven deuterium atoms.
- Solvent Residues: Traces of solvents used in the synthesis and purification steps.

Visualized Workflows

The following diagrams, generated using the DOT language, illustrate the logical workflows for the synthesis and purity analysis of **1-Bromoheptane-d7**.

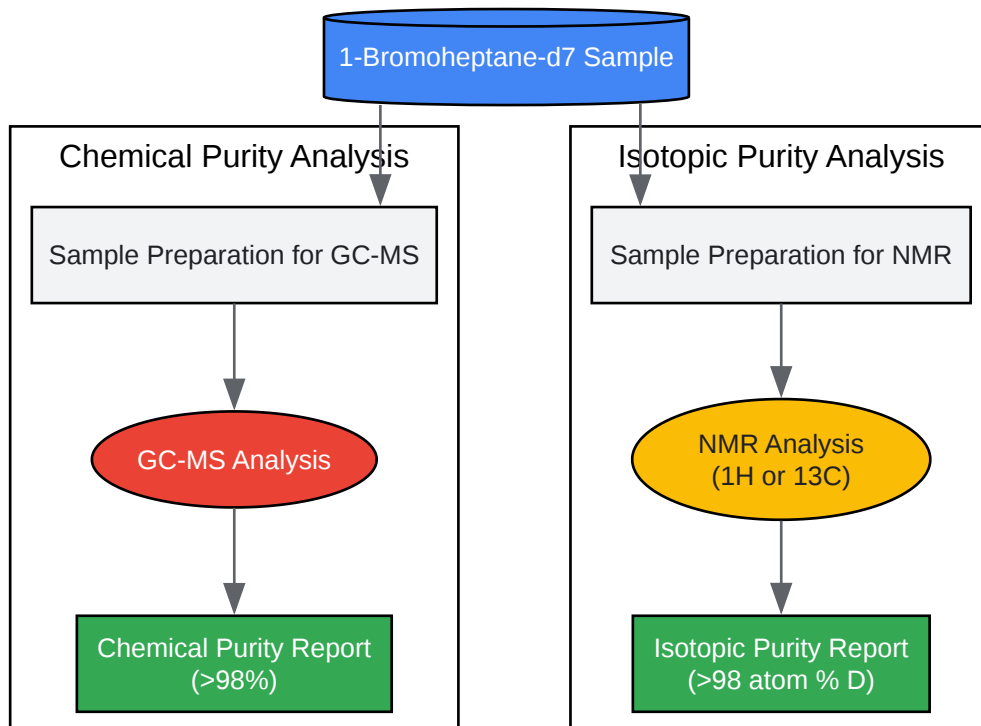
Synthesis and Purification Workflow for 1-Bromoheptane-d7



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Caption: Synthesis and purification workflow for **1-Bromoheptane-d7**.

Purity Analysis Workflow for 1-Bromoheptane-d7



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Caption: Analytical workflow for determining the purity of **1-Bromoheptane-d7**.

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References

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